

Diethylammonium Chloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Diethylammonium*

Cat. No.: *B1227033*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling procedures for **diethylammonium** chloride (CAS No. 660-68-4). The information is compiled and synthesized from various safety data sheets (SDS) to ensure a thorough understanding of the hazards and the necessary precautions for its use in a laboratory and drug development setting.

GHS Hazard Identification and Classification

Diethylammonium chloride is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The signal word for this chemical is "Danger".[\[1\]](#)[\[2\]](#)

Table 1: GHS Classification for **Diethylammonium** Chloride

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Sub-category 1A
Serious Eye Damage/Eye Irritation	Category 1
Skin Sensitization	Category 1
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3

Source:[1][2]

Table 2: GHS Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302+H332	Harmful if swallowed or if inhaled.[1][2][3]
H311		Toxic in contact with skin.[1][2][3]
H314		Causes severe skin burns and eye damage.[1][2][3]
H317		May cause an allergic skin reaction.[1][2][3]
H335		May cause respiratory irritation.[1][2][3][4]
Precautionary (Prevention)	P260	Do not breathe dust/fume/gas/mist/vapours/spay.[1][2][3]
P261		Avoid breathing dust/fume/gas/mist/vapours/spay.[1][5]
P264		Wash skin thoroughly after handling.[1][5][6]
P270		Do not eat, drink or smoke when using this product.[1]
P271		Use only outdoors or in a well-ventilated area.[1][5]
P272		Contaminated work clothing should not be allowed out of the workplace.[1]
P280		Wear protective gloves/protective clothing/ eye protection/ face protection.[1][2][5]

Precautionary (Response)	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [3]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [1]	
P302+P352	IF ON SKIN: Wash with plenty of water. [1]	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water. [3]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]	
P304+P340+P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor. [2] [3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [2]	
P310	Immediately call a POISON CENTER or doctor/physician.	
P333+P313	If skin irritation or rash occurs: Get medical advice/attention.	
P361+P364	Take off immediately all contaminated clothing and wash it before reuse. [1]	

P362+P364	Take off contaminated clothing and wash it before reuse. [1]	
Precautionary (Storage)	P403+P233	Store in a well-ventilated place. Keep container tightly closed. [1]
P405	Store locked up. [1] [6]	
Precautionary (Disposal)	P501	Dispose of contents/container to an approved waste disposal plant. [1] [5]

Source:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of **diethylammonium** chloride is crucial for its safe handling and storage.

Table 3: Physical and Chemical Properties of **Diethylammonium** Chloride

Property	Value
CAS Number	660-68-4
Molecular Formula	$(C_2H_5)_2NH_2Cl$ or $C_4H_{12}ClN$ ^[3]
Molecular Weight	109.60 g/mol ^{[2][4][6]}
Appearance	Off-white hygroscopic solid/crystals ^{[2][4][6][7]}
Melting Point	231.8 °C ^[2]
Boiling Point	No data available
Solubility	510 g/L in water ^[2]
Density	1.07 g/cm ³ at 20.1 °C ^[2]
Vapor Pressure	<0.00001 hPa at 20 °C ^[2]
pH	4.5-6.5 (10 g/L in H ₂ O at 20 °C) ^[2]

Source:^{[2][3][4][6][7]}

Toxicological Information

Exposure to **diethylammonium** chloride can have significant health effects.

Table 4: Acute Toxicity Data for **Diethylammonium** Chloride

Route	Species	Value
Oral	Rat	LD50 = 9900 mg/kg ^{[2][3][7]}
Oral	Mouse	LD50 = 4860 mg/kg ^[7]

Source:^{[2][3][7]}

Summary of Health Effects:

- Ingestion: Harmful if swallowed, causing gastrointestinal tract irritation.^{[1][7]}

- Inhalation: Harmful if inhaled, causing respiratory tract irritation.[1][7]
- Skin Contact: Toxic in contact with skin, causing severe skin burns and potential allergic reactions.[1][3][7]
- Eye Contact: Causes serious eye damage.[1][7]

Experimental Protocols for Safe Handling

Adherence to strict protocols is mandatory when working with **diethylammonium** chloride to minimize exposure and ensure a safe laboratory environment.

4.1. Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.[1][5][7][8]
- Facilities must be equipped with an eyewash station and a safety shower.[7]

4.2. Personal Protective Equipment (PPE) A comprehensive PPE plan is essential.

Table 5: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[1][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and other protective clothing to prevent skin contact.[1][7][9]
Respiratory Protection	If dust is generated or exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved full-facepiece respirator is required.[1][7]

Source:[1][7][9]

4.3. Handling and Storage Procedures

- Handling: Avoid contact with skin, eyes, and clothing.[5][7] Do not breathe dust.[1][2][3] Avoid formation of dust and aerosols.[1] Wash hands thoroughly after handling.[1][7] Do not eat, drink, or smoke in the work area.[1][5]
- Storage: Store in a cool, dry, and well-ventilated place.[1][5][7][9] Keep the container tightly closed.[1][5][6][7][8][9] Store away from incompatible materials such as strong oxidizing agents.[5][7][9] The substance is hygroscopic.[5][7]

4.4. First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Get immediate medical attention.[1][7] If the person is conscious, give 2-4 cupfuls of milk or water.[7]
- If on Skin: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[7] Get immediate medical aid.[7]
- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical aid.[1][6][7]
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Get immediate medical aid.[7]

4.5. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[1] Avoid dust formation and contact with the substance.[1][5][7] Wear appropriate PPE as described in Table 5.[1][7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Methods for Cleaning Up: Sweep up the spilled material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5][7]

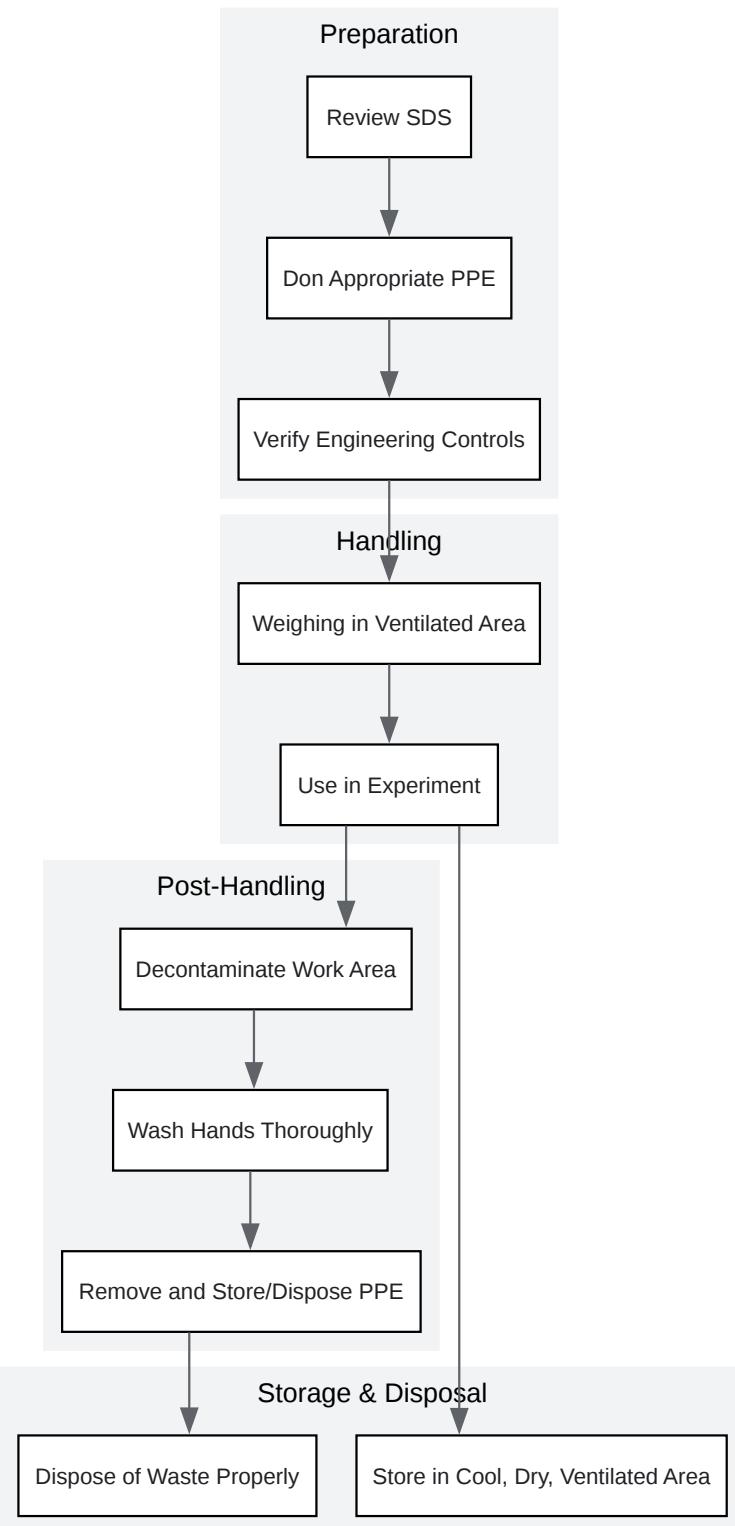
4.6. Disposal

Dispose of contents and container in accordance with local, regional, national, and international regulations.[1]

Visualized Workflows and Relationships

Diagram 1: Safe Handling Workflow for Diethylammonium Chloride

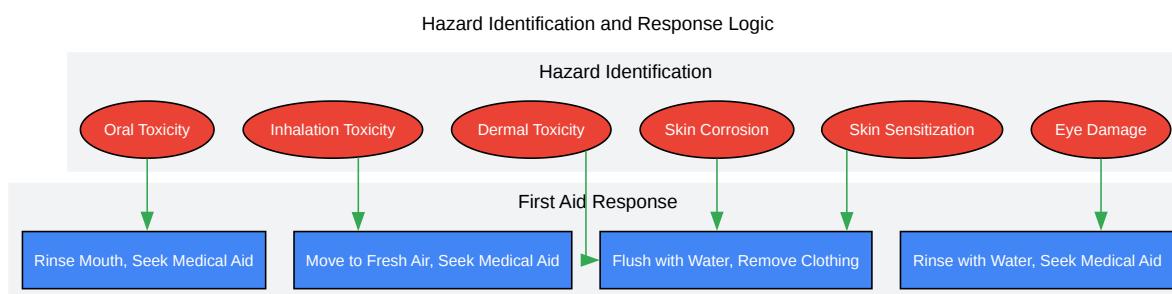
Safe Handling Workflow for Diethylammonium Chloride



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Caption: A workflow for the safe handling of **diethylammonium chloride**.

Diagram 2: Hazard Identification and Response Logic

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Caption: Logical relationship between hazards and first aid responses.

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